

Solubility Profile of *o*-Tolyl Benzoate: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *o*-Tolyl benzoate

CAS No.: 617-02-7

Cat. No.: B1583764

[Get Quote](#)

Executive Summary

***o*-Tolyl benzoate** (Benzoic acid, 2-methylphenyl ester) is a lipophilic ester used primarily as an intermediate in organic synthesis and as a high-boiling solvent/plasticizer. Unlike its solid para-isomer (*p*-tolyl benzoate, MP ~71°C), ***o*-tolyl benzoate** is typically a liquid at room temperature (BP 170–172°C at 11 mmHg). This physical state significantly influences its dissolution kinetics, rendering it miscible with a broader range of organic solvents compared to crystalline analogs.

This guide provides a definitive analysis of its solubility based on Hansen Solubility Parameters (HSP), empirical data, and thermodynamic principles.

Chemical Profile & Physicochemical Properties

Understanding the solute's intrinsic properties is the first step in predicting solubility. The ortho-methyl group introduces steric hindrance that disrupts crystal packing, lowering the melting point and enhancing solvent compatibility.

Property	Value	Unit	Source
CAS Number	617-02-7	-	[ChemicalBook, 2025]
Molecular Formula	C ₁₄ H ₁₂ O ₂	-	-
Molecular Weight	212.25	g/mol	-
Physical State	Liquid (Viscous Oil)	-	[Thermo Fisher, 2024]
Density	1.091	g/cm ³	[ChemicalBook, 2025]
Boiling Point	170–172	°C (11 mmHg)	[Thermo Fisher, 2024]
LogP (Octanol/Water)	3.59	-	[Perflavory, 2024]
Refractive Index	1.5700		[Thermo Fisher, 2024]



Critical Note: Do not confuse with Ethyl o-toluate (CAS 87-24-1), which is a structural isomer with significantly different solubility parameters.

Solubility Data & Solvent Selection

Empirical Solubility Table

The following data categorizes solvent interactions based on polarity and experimental observation.

Solvent Class	Representative Solvent	Solubility Status	Mechanism
Polar Protic	Water	Insoluble (<0.1 mg/mL)	Hydrophobic effect dominates; lack of H-bond donors.
Polar Protic	Ethanol, Methanol	Soluble (Miscible)	Dipole-dipole interactions; entropy of mixing favors dissolution.
Polar Aprotic	Acetone, DMSO, DMF	Highly Soluble	Strong dipole interactions match the ester functionality.
Chlorinated	Chloroform, DCM	Highly Soluble	Perfect match in dispersion forces and polarity.
Aromatic	Toluene, Benzene	Highly Soluble	stacking interactions; "Like dissolves like". [1]
Aliphatic	Hexane, Heptane	Soluble	Driven by Van der Waals (dispersion) forces.

Hansen Solubility Parameters (HSP)

As specific experimental HSP values for **o-tolyl benzoate** are rare in open literature, we utilize Benzyl Benzoate (a structural isomer with near-identical electronic properties) as a high-fidelity proxy.

- Dispersion (): ~20.0 MPa
(Aromatic ring interactions)

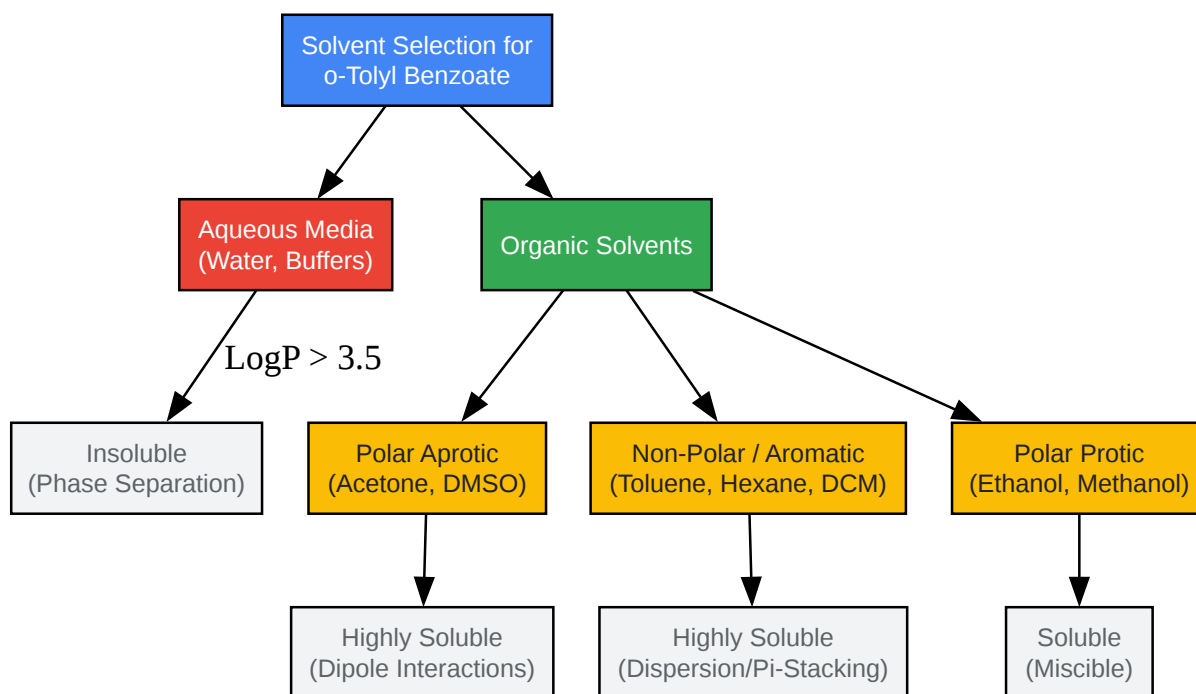
- Polarity ():
): ~5.1 MPa
(Ester functionality)
- Hydrogen Bonding ():
): ~5.2 MPa
(Weak acceptor capability)

Interpretation:

- Interaction Radius ():
): Solvents with an HSP distance ()
) < 8.0 from these coordinates will likely dissolve **o-tolyl benzoate**.
- Best Matches: Toluene ()
) and Chloroform ()
) provide excellent thermodynamic compatibility.

Visualization: Solubility Decision Logic

The following diagram illustrates the decision process for solvent selection based on the compound's chemical nature.



[Click to download full resolution via product page](#)

Figure 1: Solvent selection decision tree based on **o-Tolyl benzoate**'s lipophilicity (LogP ~3.59).[1]

Experimental Protocol: Determination of Solubility

For precise solubility quantification, the Shake-Flask Method is the gold standard. Since **o-tolyl benzoate** is a liquid, the endpoint is defined by phase separation (miscibility limit) rather than solid precipitation.

Protocol: Liquid-Liquid Miscibility / Saturation Limit

Objective: Determine the maximum concentration of **o-tolyl benzoate** in a specific solvent before phase separation occurs.

Materials:

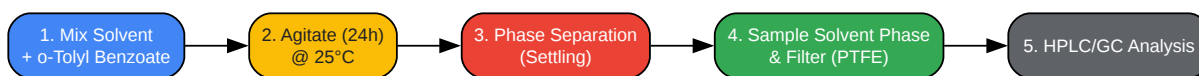
- **o-Tolyl benzoate** (Pure, >98%)[2]
- Target Solvent (HPLC Grade)

- Scintillation Vials (20 mL) with PTFE-lined caps
- Orbital Shaker (Temp. controlled at 25°C)
- HPLC-UV or GC-FID for quantification.

Step-by-Step Workflow:

- Preparation:
 - Add 1.0 mL of the target solvent to a pre-weighed vial.
 - Add **o-tolyl benzoate** dropwise while vortexing.
- Equilibration:
 - If the mixture remains clear, continue adding solute.
 - If turbidity or a second phase forms, stop addition.
 - Place vials in the orbital shaker at 25°C ± 0.1°C for 24 hours to ensure equilibrium.
- Phase Separation:
 - Allow samples to stand for 4 hours.
 - If two layers persist, the solvent is saturated.
- Sampling & Analysis:
 - Carefully sample the solvent-rich phase (usually the top layer for water/polar solvents, bottom for dense organics if applicable).
 - Filter through a 0.22 µm PTFE filter (to remove micro-droplets of the ester phase).
 - Dilute with Acetonitrile (1:1000).
- Quantification:

- Analyze via HPLC (C18 column, Water/ACN gradient, UV @ 254 nm).
- Calculate solubility () using a calibration curve.



[Click to download full resolution via product page](#)

Figure 2: Workflow for determining the solubility limit of a liquid solute.

Applications & Implications

- Reaction Solvent: Due to its high boiling point ($\sim 170^{\circ}\text{C}$ @ 11mmHg, $\sim 300^{\circ}\text{C}$ @ atm), **o-tolyl benzoate** can serve as a solvent for high-temperature syntheses where lower-boiling esters (like ethyl acetate) would evaporate.
- Purification: In the synthesis of **o-tolyl benzoate** (via benzoyl chloride + o-cresol), the product is washed with water and dilute NaOH (to remove unreacted acid/phenol). The product's insolubility in water ensures high recovery rates during this biphasic workup.
- Crystallization: Unlike p-tolyl benzoate, the o-isomer is difficult to crystallize. Purification is best achieved via vacuum distillation rather than recrystallization.

References

- ChemicalBook. (2025).[3] **o-Tolyl Benzoate** Properties and CAS 617-02-7 Data. Retrieved from
- Thermo Fisher Scientific. (2024). **o-Tolyl benzoate**, 99% Product Specifications. Retrieved from
- Perflavory. (2024).[4] ortho-Cresyl Benzoate Flavor and Fragrance Data. Retrieved from
- Hansen, C. M. (2007). Hansen Solubility Parameters: A User's Handbook. CRC Press.[5] (Data inferred from Benzyl Benzoate analog).

- PubChem. (2025).[5] Benzoic acid, 2-methylphenyl ester - Compound Summary. Retrieved from

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Hansen solubility parameters \[web.tecnico.ulisboa.pt\]](http://web.tecnico.ulisboa.pt)
- [2. o-Tolyl benzoate, 99%, Thermo Scientific 25 g | Buy Online | Thermo Scientific Alfa Aesar | Fisher Scientific \[fishersci.pt\]](#)
- [3. p-Tolyl benzoate | 614-34-6 | Benchchem \[benchchem.com\]](http://benchchem.com)
- [4. chem.libretexts.org \[chem.libretexts.org\]](http://chem.libretexts.org)
- [5. Benzoic Acid | C6H5COOH | CID 243 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- To cite this document: BenchChem. [Solubility Profile of o-Tolyl Benzoate: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1583764/docs#solubility-profile-of-o-tolyl-benzoate-a-technical-guide\]](https://www.benchchem.com/product/b1583764/docs#solubility-profile-of-o-tolyl-benzoate-a-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)